

An In-depth Technical Guide to the Safe Handling of Thozalinone-d5

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Compound of Interest

Compound Name: **Thozalinone-d5**

Cat. No.: **B12416649**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Thozalinone-d5**, a deuterated analog of the psychostimulant Thozalinone. The information presented is intended to support laboratory personnel in the safe use, storage, and disposal of this compound. Given that **Thozalinone-d5** is a labeled variant of Thozalinone, this document draws heavily on the safety data available for the parent compound (CAS 655-05-0).

Chemical Identification and Properties

Thozalinone-d5 is the deuterium-labeled version of Thozalinone. It is primarily used in research and forensic applications, often as an internal standard in analytical testing.^[1] The key physical and chemical properties are summarized below.

Table 1: Chemical Identity of Thozalinone and **Thozalinone-d5**

Identifier	Thozalinone	Thozalinone-d5
IUPAC Name	2-(dimethylamino)-5-phenyl-1,3-oxazol-4-one ^[2]	2-(Dimethylamino)-5-(phenyl-d5)-2-oxazolin-4-one
Synonyms	Stimsen, Tozalinone, CL 39808, NSC 170962 ^{[1][3]}	CL 39808-d5, NSC 170962-d5, Stimsen-d5, Tozalinone-d5 ^[4] ^[5]
CAS Number	655-05-0 ^{[1][6]}	Not available (Unlabeled CAS: 655-05-0) ^[5]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂ ^{[2][6]}	C ₁₁ D ₅ H ₇ N ₂ O ₂ ^{[4][5]}
Molecular Weight	204.22 g/mol ^{[2][7]}	209.256 g/mol ^{[4][5]}

Table 2: Physicochemical Properties of Thozalinone

Property	Value
Physical State	Solid, white to off-white crystalline powder ^{[1][7]} ^[8]
Melting Point	133–136°C ^{[1][8]}
Boiling Point (Predicted)	294.8 ± 43.0 °C at 760 mmHg ^{[1][6]}
Density (Predicted)	1.19 ± 0.1 g/cm ³ ^{[1][6]}
pKa (Predicted)	0.50 ± 0.40 ^{[1][8]}
Solubility	Soluble in DMSO (25 mg/mL) and other organic solvents ^{[7][8]}

Hazard Identification and First Aid

While specific hazard classification for **Thozalinone-d5** is not readily available, the data for Thozalinone should be used as a primary reference. The compound should be handled with care, assuming it may cause irritation upon contact.

General Precautionary Measures:

- Avoid dust formation.[6]
- Avoid breathing mist, gas, or vapors.[6]
- Avoid contact with skin and eyes.[6][9]
- Use only in a well-ventilated area.[9]

Table 3: First Aid Protocols

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[6][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician for medical advice.[9]

Handling, Storage, and Exposure Controls

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Safe Handling and Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Thozalinone-d5**. The following engineering controls and PPE are recommended:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations and safety showers should be readily accessible.[9]
- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[6]
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber) and a lab coat.[6]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.[6]
- Hygiene Practices: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[9]

Storage Conditions

Store containers tightly closed in a dry, cool, and well-ventilated place.[9] Keep the compound locked up and out of the reach of children.[9] Refer to the manufacturer's certificate of analysis for specific storage temperature conditions.[9]

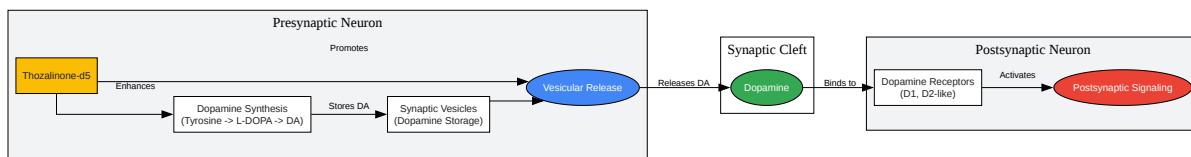
Accidental Release and Disposal

Accidental Release Measures: In the event of a spill, prevent further leakage if it is safe to do so.[9] Wear appropriate PPE.[6] Avoid creating dust. Pick up the spilled material and transfer it to properly labeled containers for disposal.[9]

Disposal Considerations: Disposal of **Thozalinone-d5** and its containers must be conducted in accordance with local, state, and federal regulations.

Pharmacological Profile and Mechanism of Action

Thozalinone is a psychostimulant that acts as a dopamine-releasing agent (DRA) with secondary activity on norepinephrine release.^{[3][8]} Unlike amphetamines, it is believed to enhance presynaptic dopamine synthesis and vesicular release with minimal impact on serotonin pathways.^[8] This mechanism contributes to its effects on mood and alertness.^[7]



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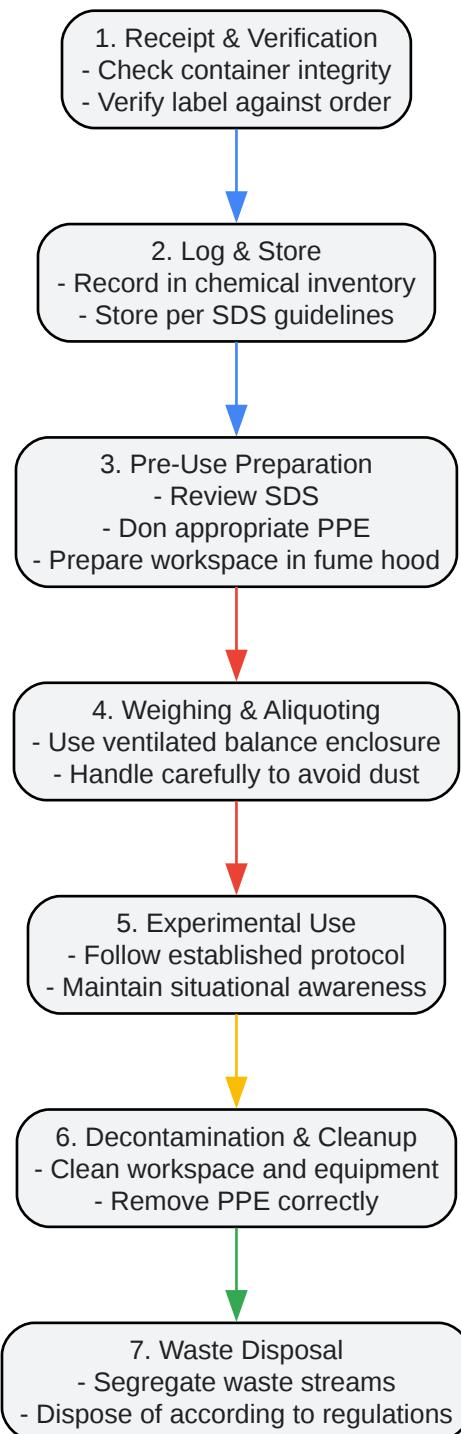
Caption: Mechanism of action for Thozalinone.

Experimental Workflows and Safety Protocols

The following diagrams illustrate standardized workflows for handling chemical reagents and applying hazard controls in a laboratory setting.

General Laboratory Handling Workflow

This workflow outlines the key stages of handling a chemical reagent like **Thozalinone-d5** from receipt to disposal.

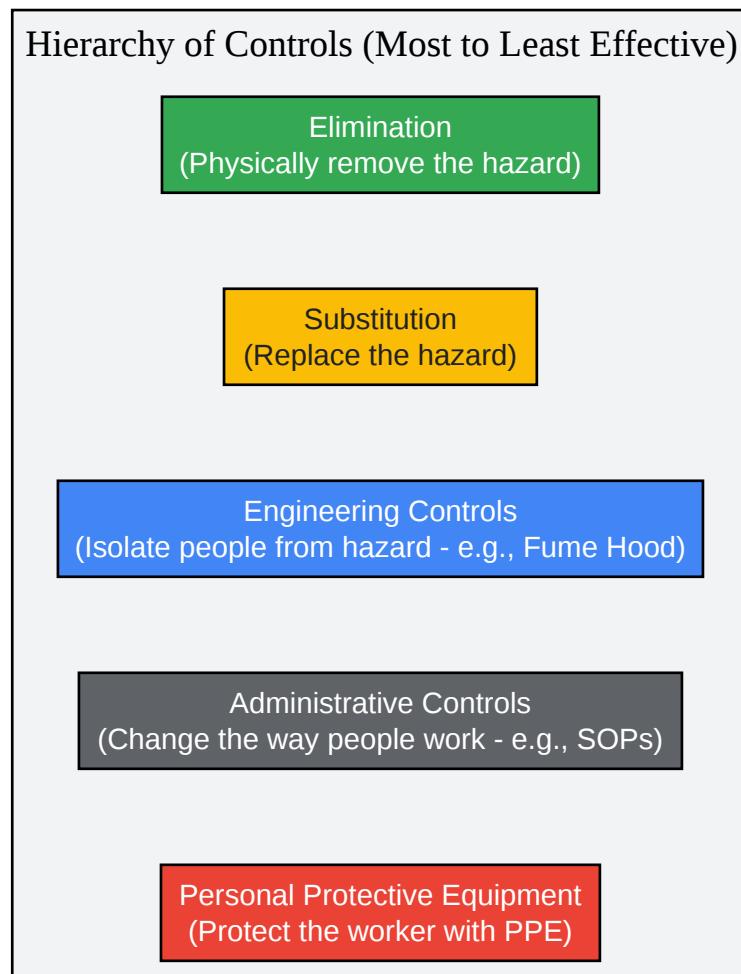


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Caption: Standard workflow for handling chemical reagents.

Hierarchy of Hazard Controls

This diagram illustrates the prioritized approach to mitigating laboratory hazards, from most to least effective.



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Caption: Prioritized hierarchy of hazard controls.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Assumed to be stable under recommended storage conditions.[6]
- Possibility of Hazardous Reactions: No data available.[6]

- Conditions to Avoid: Avoid dust formation and exposure to incompatible materials.
- Incompatible Materials: No data available.

Toxicological and Ecological Information

- Acute Toxicity: No specific data available for oral, dermal, or inhalation routes.[6]
- Skin Corrosion/Irritation: No data available.[6]
- Serious Eye Damage/Irritation: No data available.[6]
- Ecological Information: No data available on toxicity to fish, daphnia, or other aquatic invertebrates. Persistence and degradability are unknown.[6]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Users should consult the SDS provided by the manufacturer for the most current and complete information. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations.

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